

A Technical Guide to the Physical Properties of (S)-2-Benzylsuccinic Anhydride

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Compound of Interest

Compound Name: 2-Benzylsuccinic anhydride, (S)-

Cat. No.: B580819

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known and computed physical properties of (S)-2-Benzylsuccinic anhydride. It is important to note that while computational data for this specific molecule is available, comprehensive experimental data such as melting point and specific rotation are not widely reported in publicly available literature. To provide context, this guide includes experimental data for structurally related compounds and outlines detailed, standardized protocols for the experimental determination of these key physical properties.

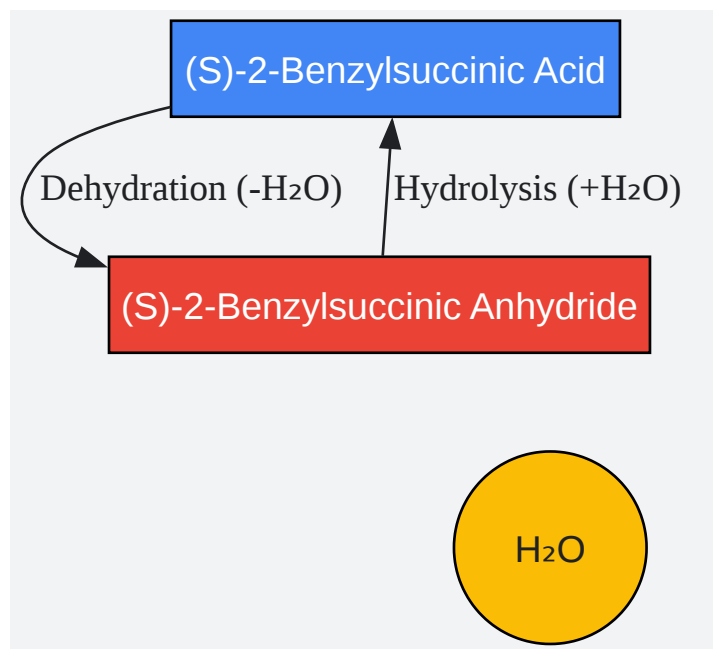
Physical and Chemical Properties

The following table summarizes the key physical and chemical identifiers for (S)-2-Benzylsuccinic anhydride. The majority of the quantitative data is derived from computational models.

Property	Data	Source / Notes
IUPAC Name	(3S)-3-benzylloxolane-2,5-dione	PubChem CID: 57019232[1]
Synonyms	(S)-3-Benzylidihydrofuran-2,5-dione, (+)-2-Benzylsuccinic anhydride	PubChem CID: 57019232[1]
Molecular Formula	C ₁₁ H ₁₀ O ₃	Computed by PubChem[1]
Molecular Weight	190.19 g/mol	Computed by PubChem[1]
Exact Mass	190.062994177 Da	Computed by PubChem[1]
Appearance	Assumed to be a solid based on related compounds.	-
Melting Point	Data not available.	For context, the related DL-benzylsuccinic acid has a melting point of 160-163 °C. The parent compound, succinic anhydride, melts at 118-120 °C.[2]
Optical Rotation, [α]	Data not available.	As the (S)-enantiomer, it is expected to be optically active (dextrorotatory, indicated by the "(+)" synonym).
Solubility	Data not available.	Anhydrides like succinic anhydride are generally soluble in chloroform and alcohol, but react with water.[3] [4] It is expected to be moisture-sensitive.[2]
XLogP3	1.5	Computed by PubChem[1]

Chemical Relationships and Synthesis

(S)-2-Benzylsuccinic anhydride is a cyclic dicarboxylic anhydride. It is chemically derived from its corresponding diacid, (S)-2-Benzylsuccinic acid, through a dehydration reaction, which can be reversed by hydrolysis. This relationship is fundamental to its chemistry and use as a synthetic intermediate.



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Fig. 1: Chemical relationship between the acid and anhydride forms.

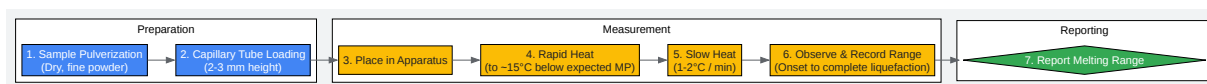
Experimental Protocols

The following sections describe standardized methodologies for determining the key physical properties of a solid, chiral organic compound like (S)-2-Benzylsuccinic anhydride.

Determination of Melting Point via Capillary Method

The melting point is a critical indicator of a substance's purity. Pure crystalline compounds typically exhibit a sharp melting range (0.5-1.0 °C).

Workflow for Melting Point Determination



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Fig. 2: Standard workflow for melting point determination.

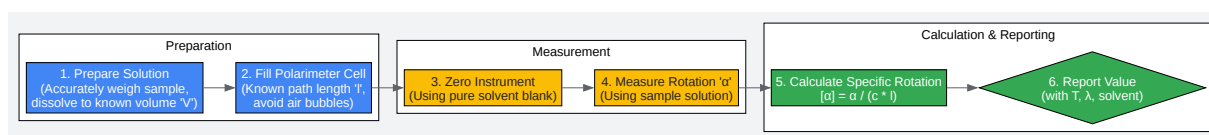
Detailed Protocol:

- **Sample Preparation:** Ensure the (S)-2-Benzylsuccinic anhydride sample is completely dry. Place a small amount on a watch glass and crush it into a fine powder using a spatula.
- **Capillary Loading:** Press the open end of a capillary tube into the powder. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed bottom. Repeat until a sample height of 2-3 mm is achieved.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp).
- **Initial Determination (Optional but Recommended):** Heat the block rapidly to get an approximate melting temperature. Allow the block to cool.
- **Accurate Determination:** Using a fresh sample, heat rapidly to about 15-20 °C below the approximate melting point found. Then, decrease the heating rate to 1-2 °C per minute.
- **Observation and Recording:** Carefully observe the sample. Record the temperature at which the first liquid drop appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting point is reported as the range $T_1 - T_2$.
- **Verification:** For accuracy, repeat the determination at least twice. Consistent values should be obtained.

Determination of Specific Rotation via Polarimetry

Specific rotation is an intrinsic property of a chiral compound and is a measure of its ability to rotate the plane of polarized light.

Workflow for Specific Rotation Measurement



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Fig. 3: Standard workflow for specific rotation measurement.

Detailed Protocol:

- **Solution Preparation:** Accurately weigh a sample of (S)-2-Benzylsuccinic anhydride (mass 'm' in grams). Dissolve it in a suitable, non-reactive solvent (e.g., chloroform, ethyl acetate) in a volumetric flask to a precise total volume 'V' in milliliters. The concentration 'c' is m/V (in g/mL).
- **Instrument Calibration:** Turn on the polarimeter and allow the light source (typically a sodium D-line, $\lambda = 589 \text{ nm}$) to stabilize. Fill the polarimeter cell with the pure solvent and place it in the instrument. Zero the reading.
- **Sample Measurement:** Rinse and fill the polarimeter cell with the prepared sample solution, ensuring no air bubbles are present. Place the cell in the instrument and record the observed rotation, ' α ', in degrees. Note the direction of rotation: clockwise is positive (+) and counter-clockwise is negative (-).
- **Calculation:** Calculate the specific rotation $[\alpha]$ using Biot's law:
 - $[\alpha]T\lambda = \alpha / (c \times l)$
 - Where:
 - α = observed rotation in degrees.
 - c = concentration in g/mL.
 - l = path length of the cell in decimeters (dm).
 - T = temperature in °C.

- λ = wavelength of light used.
- Reporting: Report the specific rotation including the temperature, wavelength, and solvent used, for example: $[\alpha]_{20D} = +X.X$ (c 1.0, Chloroform).

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References

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